properties of N-(2-fluorophenyl) pyrazole amines

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Compound of Interest

Compound Name:	*1-(2-fluorophenyl)-1H-pyrazol-3-amine*
Cat. No.:	*B8804151*

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An In-Depth Technical Guide to N-(2-fluorophenyl) Pyrazole Amines: Synthesis, Properties, and Therapeutic Potential

Authored by a Senior Application Scientist

Foreword: The Strategic Importance of Fluorination in Pyrazole Scaffolds

In the landscape of modern medicinal chemistry, the pyrazole nucleus stands as a "privileged scaffold," a core structural motif consistently found in molecules demonstrating a wide array of biological activities.[1][2][3] Its inherent properties, including the ability to act as both a hydrogen bond donor and acceptor, contribute to its versatility in drug design.[4][5] The introduction of a fluorine atom, particularly on an N-aryl substituent, is not a trivial modification. It is a strategic decision rooted in the principles of rational drug design. Fluorine's high electronegativity, small size, and ability to form strong C-F bonds can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity to protein targets.[6] This guide provides an in-depth exploration of the N-(2-fluorophenyl) pyrazole amine class of compounds, synthesizing field-proven insights into their chemical properties, synthesis, and burgeoning role in drug discovery.

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Core Chemical and Physical Properties

The foundational characteristics of a compound class dictate its handling, formulation, and pharmacokinetic profile. The N-(2-fluorophenyl) pyrazole amine scaffold, while diverse, shares a common set of properties stemming from its core structure.

Structural and Physicochemical Data

The properties of the parent and substituted N-aryl pyrazole amines are critical for predicting their behavior in both chemical and biological systems. The 2-fluoro substitution, in particular, introduces polarity and can influence solid-state packing and solubility.

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Property	Representative Value (N-[(2-fluorophenyl)methyl]-1H-pyrazol-4-amine)	Rationale and Significance
Molecular Formula	C10H10FN3[7]	Defines the elemental composition and exact mass.
Molecular Weight	191.20 g/mol [7]	Influences diffusion rates and membrane permeability, relevant to Lipinski's Rule of Five.
Tautomerism	Exists in tautomeric forms[2][8]	The pyrazole ring exhibits prototropic tautomerism, which can affect receptor binding and reactivity. The N-H proton can reside on either nitrogen atom, a phenomenon readily studied by NMR spectroscopy.[8]
Acidity/Basicity	Weakly basic (pKa ≈ 2.5)[1][9]	The pyridine-like N2 atom is susceptible to electrophilic attack, while the pyrrole-like N1 proton is acidic and can be removed by a strong base.[8][9] This dual nature is key to its synthetic versatility.
Solubility	Partially soluble in water; soluble in organic solvents like ethanol.	The fluorine atom can increase polarity, but the overall aromatic character often necessitates organic solvents for synthesis and analysis.
Spectroscopic Data	See Section 3.2	^{1}H NMR, ^{13}C NMR, and FT-IR are essential for structural confirmation.[10][11][12]

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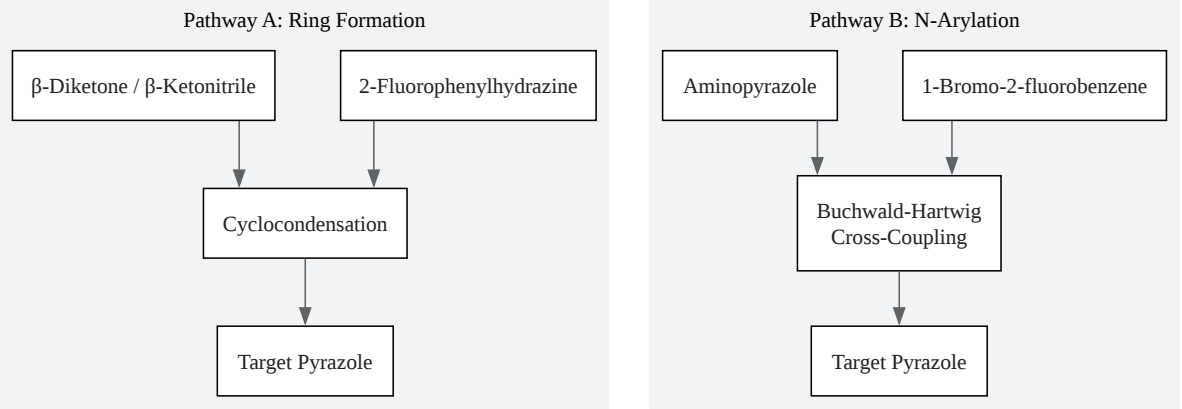
Synthesis and Mechanistic Considerations

The synthesis of N-aryl pyrazoles has evolved significantly, moving from classical condensation reactions to more versatile modern cross-coupling methods. The choice of synthetic route is dictated by the desired substitution pattern, available starting materials, and scalability.

Primary Synthesis Pathways

The most common and robust methods for constructing the N-(2-fluorophenyl) pyrazole amine core involve either forming the pyrazole ring with the N-aryl group pre-installed or attaching the aryl group to an existing pyrazole amine.

Diagram: General Synthesis Workflow



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Caption: Key synthetic strategies for N-aryl pyrazole amines.

Experimental Protocol: Buchwald-Hartwig N-Arylation

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This protocol describes a reliable method for the synthesis of N-(2-fluorophenyl) pyrazole amines via palladium-catalyzed cross-coupling. This method is chosen for its broad substrate scope and high functional group tolerance, which are critical in medicinal chemistry campaigns.

Objective: To synthesize N-(2-fluorophenyl)-1H-pyrazol-3-amine.

Materials:

- 1H-Pyrazol-3-amine
- 1-Bromo-2-fluorobenzene
- Palladium(II) acetate ($Pd(OAc)_2$)
- Xantphos (4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene)
- Cesium carbonate (Cs_2CO_3)
- Anhydrous Toluene

Procedure:

- Inert Atmosphere: To an oven-dried Schlenk flask, add 1H-pyrazol-3-amine (1.0 eq), 1-bromo-2-fluorobenzene (1.1 eq), Cs_2CO_3 (2.0 eq), $Pd(OAc)_2$ (0.02 eq), and Xantphos (0.04 eq).
- Solvent Addition: Evacuate and backfill the flask with argon or nitrogen three times. Add anhydrous toluene via syringe.
- Reaction: Heat the reaction mixture to 100-110 °C with vigorous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS. Causality Note: Xantphos is a bulky electron-rich ligand that promotes the crucial reductive elimination step in the catalytic cycle, leading to higher yields for this C-N bond formation.
- Workup: Upon completion (typically 12-24 hours), cool the mixture to room temperature. Dilute with ethyl acetate and filter through a pad of Celite to remove inorganic salts and catalyst residue.

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- Extraction: Wash the filtrate with water and then with brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to yield the pure N-(2-fluorophenyl)-1H-pyrazol-3-amine.
- Characterization: Confirm the structure and purity of the final compound using ^{1}H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).[10][13]

Biological Activities and Therapeutic Applications

The pyrazole scaffold is a cornerstone of many FDA-approved drugs.[3][4] The incorporation of the N-(2-fluorophenyl)amine moiety often enhances or confers specific biological activities, making these compounds potent candidates for various therapeutic areas.

Spectrum of Activity

Research has demonstrated that N-aryl pyrazole amines exhibit a wide range of pharmacological effects. The specific substitution on the phenyl and pyrazole rings fine-tunes the activity towards different biological targets.[14]

- Anti-inflammatory: Many pyrazole derivatives act as inhibitors of cyclooxygenase (COX) enzymes or other mediators in the inflammatory cascade, such as TNF-α and IL-6.[2][15]
- Antimicrobial: These compounds have shown efficacy against various bacterial and fungal strains, including resistant ones.[11][12][14] The mechanism often involves the disruption of essential cellular processes in the pathogen.
- Anticancer: A significant area of research involves pyrazole derivatives as kinase inhibitors, targeting signaling pathways crucial for cancer cell proliferation and survival.[16] They have also been investigated for their ability to induce apoptosis in tumor cells.[1]
- Insecticidal: Certain N-aryl pyrazoles, like Fipronil, act as potent insecticides by blocking GABA-gated chloride channels in insects.[14][17]
- Neuroprotective: Some derivatives have been explored as inhibitors of enzymes like acetylcholinesterase (AChE), which is relevant for treating neurodegenerative disorders such

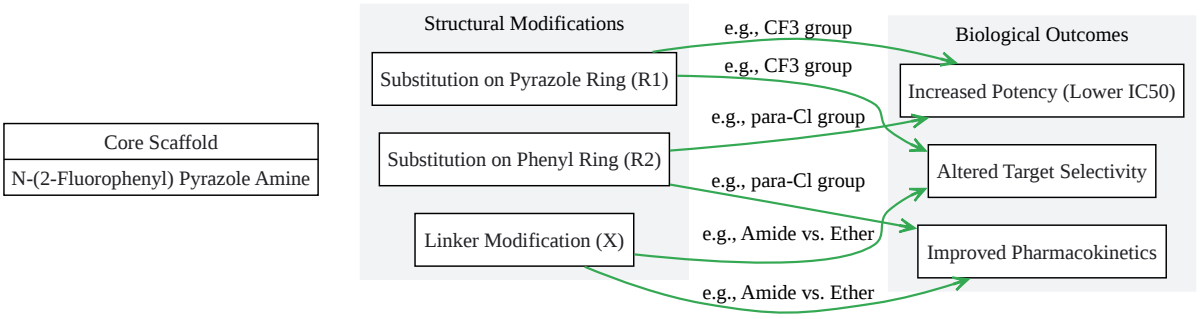
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as Alzheimer's disease.[18][19]

Structure-Activity Relationship (SAR) Insights

The relationship between a molecule's structure and its biological activity is fundamental to drug development. For N-(2-fluorophenyl) pyrazole amines, specific structural features are correlated with potency and selectivity.

Diagram: SAR Logical Flow



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Caption: Structure-Activity Relationship (SAR) logic for optimizing lead compounds.

Key SAR Observations:

- Fluorine Position: The ortho position of the fluorine atom on the phenyl ring can induce a specific conformation (a "twist") through steric or electronic effects, which may be crucial for fitting into a protein's binding pocket.
- Pyrazole Substitution: Small, electron-withdrawing groups (e.g., trifluoromethyl) on the pyrazole ring can enhance activity, particularly in kinase inhibition.[3]
- Amine Linker: The amine linker is a key hydrogen-bonding feature. Acylating this amine or incorporating it into a larger heterocyclic system can drastically alter the compound's target

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profile and properties.

Quantitative Biological Data

The efficacy of these compounds is quantified by metrics like the half-maximal inhibitory concentration (IC_{50}). The table below summarizes representative data from the literature for analogous compounds, illustrating the impact of structural modifications.

Compound Class	Target	Representative IC_{50} (nM)	Reference Insight
Thiazolyl-Pyrazolines	Acetylcholinesterase (AChE)	14.37 - 17.96	The 4-fluorophenyl substituent showed high potency, though slightly less than the 4-chlorophenyl analogue, indicating a role for halogens in binding.[18][19]
Pyrazole-Carboxamides	EGFR/HER-2 Tyrosine Kinase	200 - 260	Demonstrates the potential of the pyrazole scaffold in anticancer applications targeting specific kinases.[16]
Imidazo[1,2-b]pyrazoles	Various Cancer Cell Lines	< 5000	Shows broad-spectrum anticancer activity, highlighting the versatility of the fused pyrazole system.[16]

Conclusion and Future Outlook

N-(2-fluorophenyl) pyrazole amines represent a highly versatile and pharmacologically significant class of molecules. Their synthetic accessibility, coupled with the strategic

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advantages conferred by the fluorophenyl group, makes them prime candidates for continued exploration in drug discovery. Future research will likely focus on developing derivatives with enhanced selectivity for specific isoforms of protein targets, thereby minimizing off-target effects and improving therapeutic indices. The continued application of structure-based design and computational modeling will undoubtedly accelerate the journey of these promising scaffolds from laboratory synthesis to clinical application.

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